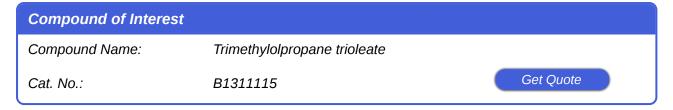


Trimethylolpropane Trioleate (TMPTO): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylolpropane Trioleate, commonly abbreviated as TMPTO, is a synthetic ester prized for its excellent lubricating properties, high viscosity index, and biodegradability.[1][2] It is synthesized through the esterification of trimethylolpropane (TMP) and oleic acid (OA).[3][4][5] [6] Chemically, it is a triester with the molecular formula CH₃CH₂C(CH₂OOCC₁₇H₃₃)₃.[1][7] TMPTO serves as a high-performance base oil in a variety of industrial applications, including fire-resistant hydraulic fluids, metalworking fluids, and environmentally acceptable lubricants.[1] [2][7][8] Its favorable characteristics, such as high thermal stability, low volatility, and good hydrolytic stability, make it a subject of interest in advanced lubricant development.[2][8]

Physical and Chemical Properties

The core physical and chemical characteristics of **Trimethylolpropane Trioleate** are summarized below. These properties underscore its suitability for high-performance lubrication applications.

Quantitative Data Summary



Property	Value	Units	Notes / Reference
Identifier			
CAS Number	57675-44-2 or 11138- 60-6	-	[1][9] Note: Multiple CAS numbers may be used in literature.
Molecular Formula	C60H110O6	-	[9]
Molecular Weight	~927.5	g/mol	[9]
Physical Properties	_		
Appearance	Colorless or yellow clear liquid	-	[1][7]
Kinematic Viscosity @ 40°C	45 - 55	mm²/s (cSt)	[1][10]
Kinematic Viscosity @ 100°C	9 - 10	mm²/s (cSt)	[1]
Viscosity Index	180 - 183	-	[1]
Density / Specific Gravity @ 20°C	0.913 - 0.928	g/cm³	[11]
Flash Point (Open Cup)	>290	°C	[1]
Pour Point	-30 to -47	°C	[1][11]
Chemical Properties			
Acid Value	< 2.0	mg KOH/g	[1][11]
Saponification Value	180 - 200	mg KOH/g	[1][11]
Hydroxyl Value	< 10	mg KOH/g	[1][11]

Experimental Protocols



The determination of the physicochemical properties of TMPTO follows standardized testing methods, primarily those established by ASTM International. Below are detailed methodologies for key experiments.

Kinematic Viscosity Determination (ASTM D445)

This method determines a fluid's resistance to flow under gravity at a controlled temperature.

- Apparatus: A calibrated glass capillary viscometer, a constant temperature bath, a thermometer, and a timer.
- Procedure:
 - A fixed volume of the TMPTO sample is introduced into the viscometer tube.
 - The viscometer is placed in a temperature-controlled bath (typically at 40°C or 100°C) until the sample reaches thermal equilibrium.[2][8]
 - The oil is drawn up into the tube by suction to a point above the timing marks.
 - The time taken for the leading edge of the oil meniscus to pass between two marked points under the influence of gravity is accurately measured.[12][13]
 - The kinematic viscosity (ν) is calculated by multiplying the measured flow time (t) by the viscometer's calibration constant (C): ν = C × t.[13]
 - The process is repeated, and the average of two acceptable determinations is reported as the final result.[13]

Flash Point Determination (ASTM D92)

This method uses the Cleveland Open Cup (COC) tester to determine the temperature at which vapors from the sample will ignite.[11]

- Apparatus: Cleveland Open Cup apparatus, heating plate, thermometer, and a small test flame applicator.[10]
- Procedure:



- The test cup is filled with the TMPTO sample to a specified filling mark.[11]
- The sample is heated at a controlled, steady rate, causing flammable vapors to form above the liquid surface.[11][14]
- A small test flame is passed across the top of the cup at regular temperature intervals.[11]
 [14]
- The flash point is the lowest temperature at which the application of the test flame causes the vapors above the sample to ignite in a brief flash.[11][14]

Pour Point Determination (ASTM D97)

This method determines the lowest temperature at which a liquid petroleum product will continue to flow.

- Apparatus: Test jar, thermometer, cooling bath, and jacket.
- Procedure:
 - The TMPTO sample is poured into a test jar.
 - The sample is first heated to ensure all wax crystals are dissolved and then cooled at a specified rate inside a cooling bath.[15]
 - Starting at a temperature about 9°C above the expected pour point, the test jar is removed from the bath at every 3°C interval and tilted to observe for any movement of the liquid's surface.[15][16]
 - When the sample no longer flows when the jar is tilted horizontally for 5 seconds, the test is complete.[16]
 - The pour point is recorded as 3°C above the temperature at which the oil ceased to flow.

Acid Value Determination (ASTM D974)

This method measures the acidic constituents in the oil via color-indicator titration.[9]



- Apparatus: Burette, flask, titration solvent (toluene and isopropyl alcohol mixture), potassium hydroxide (KOH) titrant, and p-naphtholbenzein indicator.
- Procedure:
 - A weighed amount of the TMPTO sample is dissolved in the titration solvent.[17]
 - A color indicator is added to the solution.
 - The solution is titrated with a standardized solution of alcoholic potassium hydroxide (KOH).[9][17]
 - The endpoint is reached when a distinct color change persists for at least 15 seconds.
 - The acid value, expressed in mg of KOH per gram of sample, is calculated from the volume of titrant used and the weight of the sample.[17]

Saponification Value Determination (ASTM D94 / ISO 3657)

This value represents the amount of base required to saponify a fat or oil.

- Apparatus: Reflux condenser, flask, heating bath, hydrochloric acid (HCl) titrant, and phenolphthalein indicator.
- Procedure:
 - A weighed sample of TMPTO is mixed with an excess of alcoholic potassium hydroxide (KOH) solution in a flask.
 - The mixture is heated under a reflux condenser for a set period to ensure complete saponification (hydrolysis of the ester).
 - After cooling, the solution is titrated with a standardized hydrochloric acid (HCI) solution using phenolphthalein as an indicator to determine the amount of unreacted (excess) KOH.[18]
 - A "blank" titration is performed without the oil sample.



 The saponification value is calculated from the difference between the blank and sample titrations.[18]

Synthesis of Trimethylolpropane Trioleate

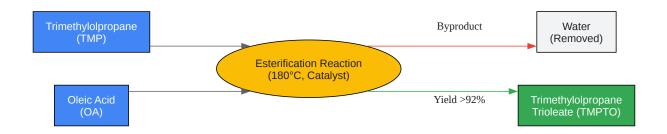
TMPTO is synthesized via the direct esterification of Trimethylolpropane (TMP) with Oleic Acid (OA).[3][4]

- Apparatus: Three-necked glass reactor, magnetic stirrer, heating mantle, and a vacuum or distillation setup.[19]
- Procedure:
 - A specific molar ratio of Oleic Acid and Trimethylolpropane are added to the reactor.[3][19]
 For example, 55.2 g of OA and 8.2 g of TMP.[3]
 - The mixture is heated (e.g., to 180°C) and stirred.[3][7]
 - A catalyst, such as sulfuric acid or benzenesulfonic acid, is added to facilitate the reaction.
 [6][7]
 - The reaction is a reversible dehydration condensation.[3] To drive the reaction forward, the water produced is continuously removed, either by vacuum distillation or azeotropic distillation using a solvent like toluene.[3][6][19]
 - The reaction progress is monitored by periodically measuring the acid value of the mixture.[3]
 - Once the desired conversion rate is achieved (e.g., >92%), the mixture is cooled, and the final product is purified.[7]

Visualizations

As an industrial lubricant, TMPTO is not involved in biological signaling pathways. The following diagram illustrates a logical workflow for its chemical synthesis.





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Figure 1: Synthesis of TMPTO via Catalytic Esterification.

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